

Best practices for handling and storing BMS-986163

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Compound of Interest

Compound Name: BMS-986163

Cat. No.: B12422891

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Technical Support Center: BMS-986163

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Welcome to the technical support center for **BMS-986163**. This resource is designed to provide researchers, scientists, and drug development professionals with essential information for the effective handling, storage, and use of **BMS-986163** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-986163** and what is its mechanism of action?

A1: **BMS-986163** is a water-soluble, intravenous prodrug of its active parent molecule, BMS-986169.^{[1][2]} BMS-986169 is a potent and selective negative allosteric modulator (NAM) of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2]} As a prodrug, **BMS-986163** is rapidly converted to BMS-986169 in vivo.^[1] The active compound, BMS-986169, then acts on the GluN2B subunit, which is involved in modulating synaptic plasticity and neuronal signaling.

Q2: How should I store the solid (lyophilized) **BMS-986163** compound?

A2: For optimal stability, the lyophilized powder of **BMS-986163** should be stored at -20°C in a desiccated environment. Under these conditions, the compound is reported to be stable for up

to 36 months. One study also indicated that the crystalline material is physically and chemically stable in the solid state at 50°C for up to 4 weeks.[3]

Q3: What are the best practices for preparing and storing solutions of **BMS-986163**?

A3: **BMS-986163** is a water-soluble compound with an aqueous solubility of 19.9 mg/mL at pH 7.4.[3] For preparing stock solutions, it is recommended to use a high-purity, anhydrous solvent. While specific protocols for cell culture or in vivo studies are not readily available in the public domain, general guidance for phosphate prodrugs suggests that pH adjustment may be necessary to enhance and maintain solubility.

Once in solution, it is recommended to store at -20°C and use within one month to prevent loss of potency. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the solution into smaller, single-use volumes. Aqueous solutions of **BMS-986163** have been shown to be stable for up to 90 days at 25°C.[3]

Q4: What are the signs of degradation I should watch for?

A4: While specific degradation pathways for **BMS-986163** under various stress conditions (e.g., light, temperature, pH) are not detailed in available literature, general signs of chemical degradation can include discoloration of the solid compound or solution, precipitation, or a decrease in the expected biological activity in your assay. For troubleshooting, it is recommended to prepare fresh solutions and compare their performance to older stock.

Q5: What personal protective equipment (PPE) should I use when handling **BMS-986163**?

A5: A comprehensive Material Safety Data Sheet (MSDS) with detailed safety information for **BMS-986163** is not publicly available. However, as with any chemical compound, standard laboratory safety practices should be followed. This includes wearing a lab coat, safety glasses, and gloves. If there is a risk of aerosolization or splashing, additional protection such as a face shield may be warranted.

Data Summary

Physicochemical and Stability Data

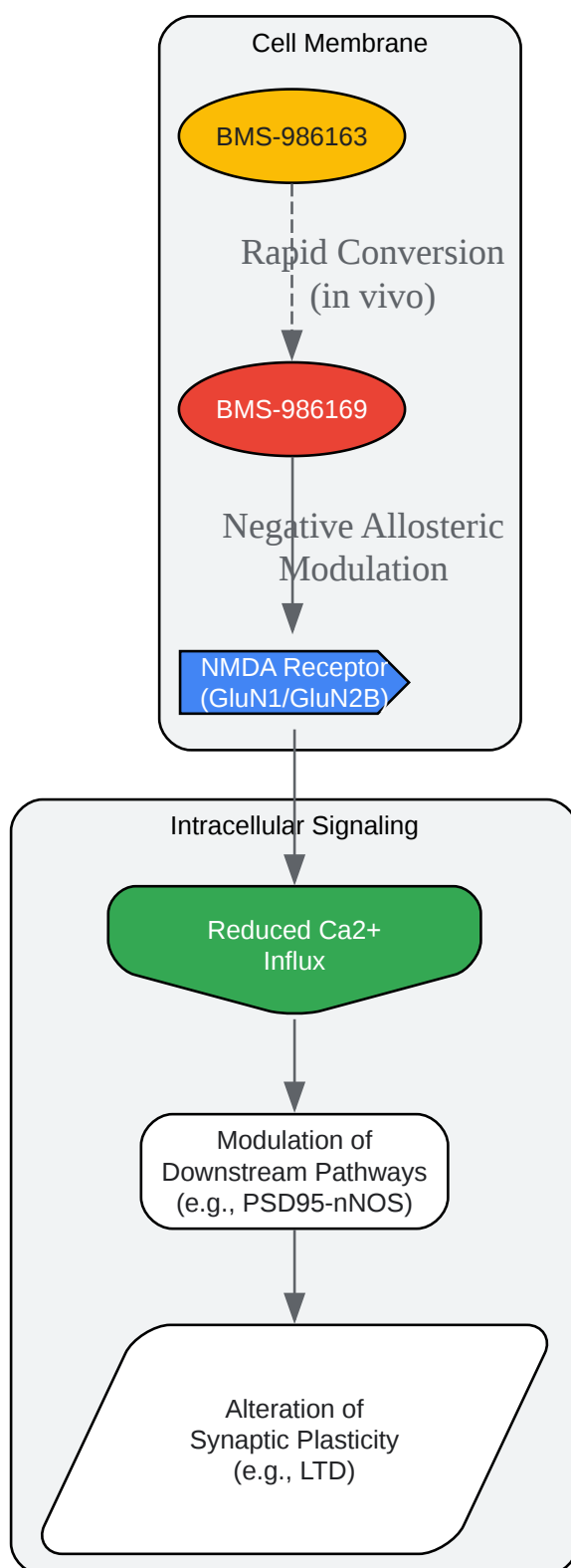
Parameter	Value	Reference
Form	Zwitterionic monohydrate	[3]
Melting Point	172 °C	[3]
Aqueous Solubility	19.9 mg/mL (at pH 7.4)	[3]
Solid-State Stability	Stable for up to 4 weeks at 50°C	[3]
Lyophilized Powder Storage	-20°C, desiccated, for up to 36 months	
Aqueous Solution Stability	Stable for up to 90 days at 25°C	[3]
Solution Storage	-20°C, use within 1 month (aliquoted)	

Experimental Protocols

Detailed, step-by-step experimental protocols for the preparation and use of **BMS-986163** in specific in vitro and in vivo assays are not available in the public literature. Researchers should develop and validate their own protocols based on the specific requirements of their experimental system, taking into account the solubility and stability data provided above.

Visualizations

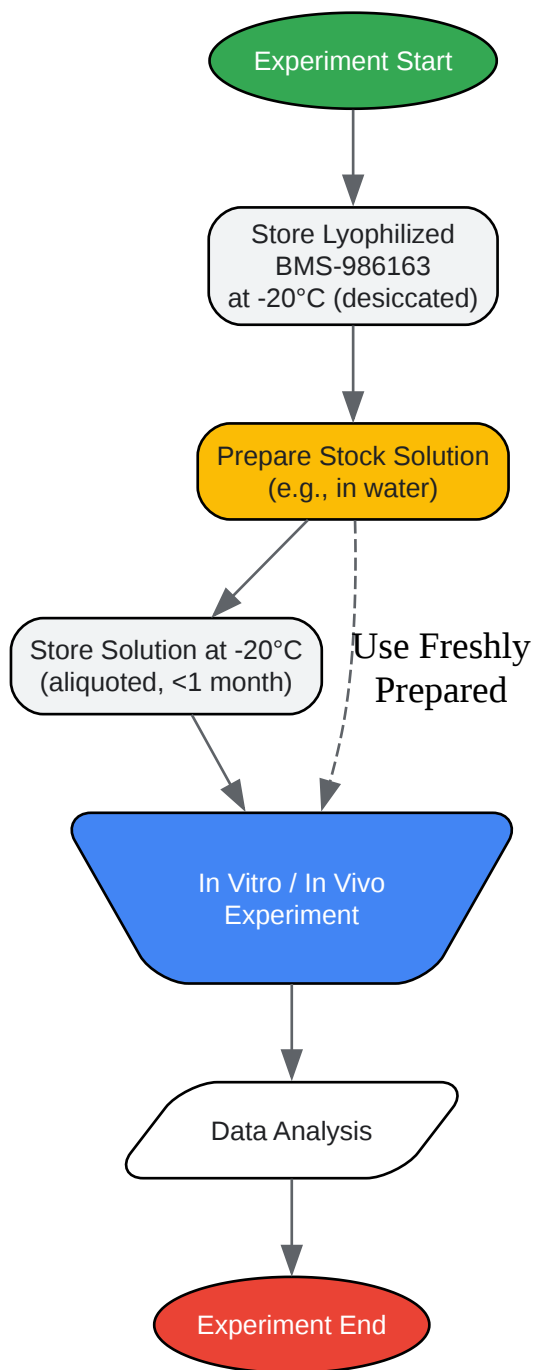
Signaling Pathway



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Caption: Simplified signaling pathway of **BMS-986163**.

Experimental Workflow



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Caption: General experimental workflow for using **BMS-986163**.

Troubleshooting

Issue	Potential Cause	Suggested Solution
Compound does not fully dissolve in aqueous buffer.	- pH of the buffer is not optimal for solubility.- Concentration is too high.	- Adjust the pH of the buffer. Since BMS-986163 is a zwitterionic phosphate prodrug, its solubility may be pH-dependent.- Try preparing a more dilute solution.
Precipitation observed in cell culture media.	- The compound may have limited stability in the specific media formulation.- Interaction with media components.	- Prepare fresh solutions for each experiment.- Consider the final concentration in the media and perform a small-scale test to check for precipitation before treating all cells.
Loss of biological activity over time.	- Degradation of the compound in solution.- Repeated freeze-thaw cycles.	- Use aliquoted solutions to avoid multiple freeze-thaw cycles.- Prepare fresh solutions if the stock is older than one month or if degradation is suspected.

Disclaimer: The information provided in this technical support center is based on publicly available research and supplier data. It is intended for guidance purposes only. Researchers are strongly encouraged to consult the primary literature and conduct their own validation experiments to ensure the suitability of **BMS-986163** for their specific application. Information regarding detailed experimental protocols, comprehensive stability under various conditions, specific degradation products, chemical compatibility with labware, and a complete safety profile is limited in the public domain.

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References

- 1. BMS-986163, a Negative Allosteric Modulator of GluN2B with Potential Utility in Major Depressive Disorder - PMC [pmc.ncbi.nlm.nih.gov]
- 2. BMS-986163, a Negative Allosteric Modulator of GluN2B with Potential Utility in Major Depressive Disorder - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GluN2B-containing NMDARs in the mammalian brain: pharmacology, physiology, and pathology - PMC [pmc.ncbi.nlm.nih.gov]
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